

Application Note: In Vitro Anticancer Activity of 5,7-Dinitroquinazolin-8-ol

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Abstract & Introduction

5,7-Dinitroquinazolin-8-ol represents a privileged scaffold in medicinal chemistry, merging the pharmacophore of quinazoline (a known EGFR kinase inhibitor motif) with the metal-chelating properties of 8-hydroxyquinoline, further functionalized by electron-withdrawing nitro groups.

This application note details the standardized protocols for evaluating the anticancer efficacy of this compound. Unlike simple quinazolines, the 5,7-dinitro substitution pattern significantly alters the compound's pKa and lipophilicity, necessitating specific handling procedures. The proposed mechanism of action (MoA) likely involves a dual-strike approach:

- EGFR/Akt Pathway Inhibition: Typical of the quinazoline core.
- ROS-Mediated Apoptosis: Facilitated by the redox-active nitro groups and potential metal chelation at the 8-hydroxy/N1 site.

Compound Handling & Preparation[1][2][3][4][5][6]

Safety Warning: Nitro-aromatic compounds can be explosive or shock-sensitive in dry powder form. Handle with care. They are also potential mutagens; use proper PPE.

Physicochemical Considerations[1][7]

- Solubility: Poor in water; high in DMSO and DMF.
- Stability: Light-sensitive (nitro group photoreduction). Store in amber vials.
- pKa: The 8-hydroxyl group is highly acidic due to the two ortho/para nitro groups. It will readily deprotonate in basic media (pH > 7.4), forming a colored anion.

Stock Solution Protocol

- Weighing: Weigh 5 mg of **5,7-Dinitroquinazolin-8-ol** into a sterile amber microcentrifuge tube.
- Dissolution: Add anhydrous DMSO (Dimethyl Sulfoxide) to achieve a 10 mM stock concentration.
 - Calculation: $\text{Volume (mL)} = \text{Mass (mg)} / [\text{MW (g/mol)} * \text{Concentration (M)}]$.
 - Note: Sonicate for 5–10 minutes at room temperature if dissolution is slow. Avoid heating above 37°C to prevent degradation.
- Storage: Aliquot into 20 µL volumes to avoid freeze-thaw cycles. Store at -20°C (stable for 3 months) or -80°C (stable for 1 year).

Experimental Workflow: Cytotoxicity Screening Cell Line Selection

Select cell lines with high EGFR expression or known sensitivity to ROS.

- A549 (Lung Carcinoma): High EGFR expression; standard for quinazoline testing.
- MCF-7 (Breast Adenocarcinoma): Useful for evaluating ROS-mediated apoptosis.
- HUVEC (Normal Control): Essential to determine the Selectivity Index (SI).

MTT Viability Assay Protocol

Objective: Determine the IC₅₀ (Half-maximal inhibitory concentration).

Materials:

- MTT Reagent (5 mg/mL in PBS).
- 96-well tissue culture plates.
- Microplate reader (Absorbance 570 nm).

Procedure:

- Seeding: Seed cells (3,000–5,000 cells/well) in 100 µL complete media. Incubate for 24 hours to allow attachment.
- Treatment:
 - Prepare serial dilutions of the 10 mM stock in culture media.
 - Range: 0.1 µM to 100 µM (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 µM).
 - Control: Vehicle control (DMSO < 0.5% v/v).
 - Positive Control:[\[1\]](#) Gefitinib (EGFR inhibitor) or Doxorubicin (General cytotoxic).
 - Add 100 µL of treatment media per well (Triplicate).
- Incubation: Incubate for 48 or 72 hours at 37°C, 5% CO₂.
- MTT Addition: Add 20 µL of MTT reagent to each well. Incubate for 3–4 hours until purple formazan crystals form.
- Solubilization: Aspirate media carefully. Add 150 µL DMSO to dissolve crystals. Shake plate for 10 mins.
- Read: Measure absorbance at 570 nm (reference 630 nm).

Data Analysis: Calculate % Cell Viability =

. Plot Log(Concentration) vs. % Viability using non-linear regression to determine IC50.

Mechanism of Action Studies

Apoptosis Analysis (Annexin V-FITC / PI)

Rationale: Distinguish between necrosis (toxic burst) and apoptosis (programmed death, desirable for drugs).

Protocol:

- Treat cells with IC50 concentration of **5,7-Dinitroquinazolin-8-ol** for 24 hours.
- Harvest cells (trypsinize gently) and wash with cold PBS.
- Resuspend in 1X Binding Buffer at
cells/mL.
- Add 5 µL Annexin V-FITC and 5 µL Propidium Iodide (PI).
- Incubate 15 min at RT in the dark.
- Analyze via Flow Cytometry (Ex: 488 nm; Em: 530 nm for FITC, 600+ nm for PI).

Interpretation:

- Q1 (Annexin- / PI+): Necrosis.
- Q2 (Annexin+ / PI+): Late Apoptosis.
- Q3 (Annexin- / PI-): Live.
- Q4 (Annexin+ / PI-): Early Apoptosis (Key indicator of mechanism).

ROS Generation Assay (DCFH-DA)

Rationale: Nitro-quinazolines often undergo redox cycling or chelate intracellular copper, generating Reactive Oxygen Species (ROS).

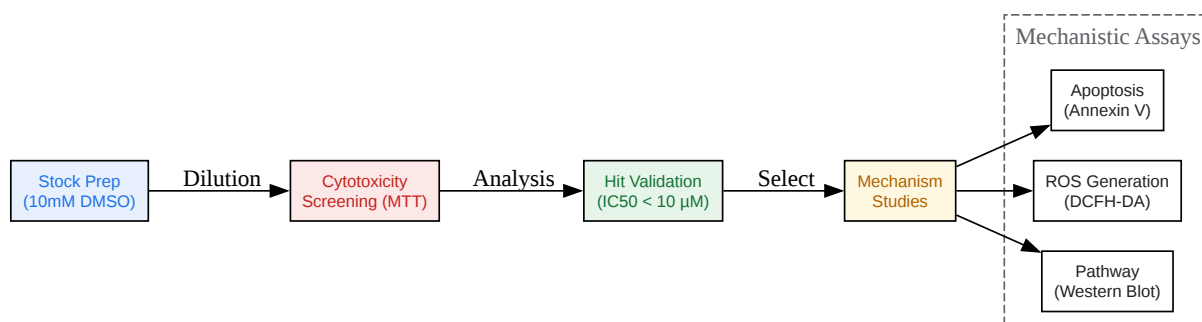
Protocol:

- Treat cells for 6–12 hours (shorter time than viability to detect early ROS).
- Add DCFH-DA (10 μ M final) to the media. Incubate for 30 min at 37°C.
- Wash cells 3x with PBS to remove extracellular dye.
- Measure Fluorescence (Ex: 485 nm, Em: 535 nm) using a fluorescence microplate reader or flow cytometer.
- Control: Pre-treat with NAC (N-acetylcysteine, 5 mM) to confirm ROS specificity. If NAC rescues viability, ROS is the primary mechanism.

Visualizing the Mechanism

The following diagrams illustrate the experimental logic and the specific signaling pathway targeted by **5,7-Dinitroquinazolin-8-ol**.

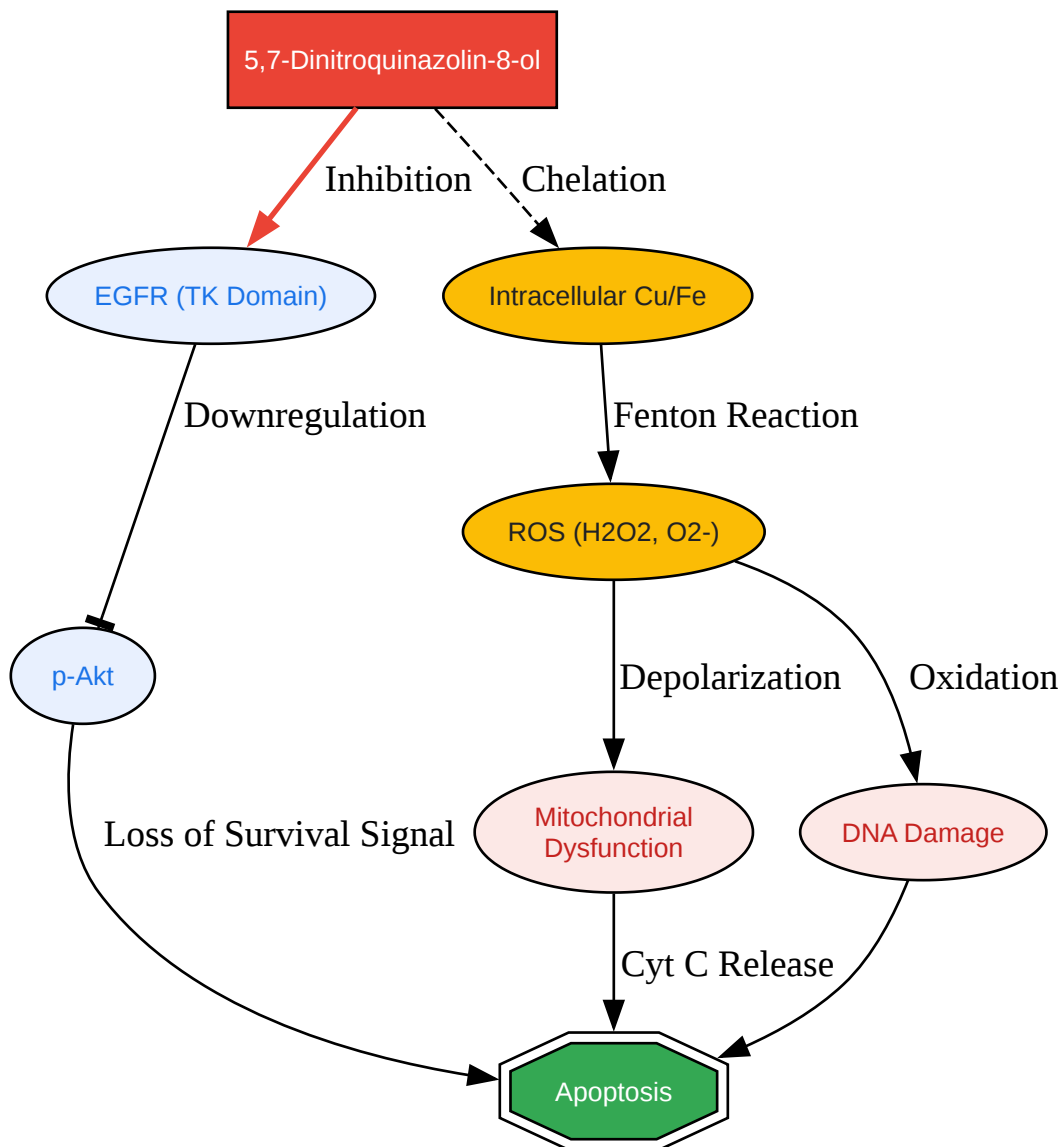
Experimental Workflow



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Caption: Step-by-step workflow from compound solubilization to mechanistic validation.

Proposed Signaling Pathway



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Caption: Dual-mechanism model: EGFR inhibition and Metal-mediated ROS generation leading to apoptosis.[2][3][4][5]

Data Presentation & Analysis

When reporting results, summarize the IC50 values in a comparative table.

Table 1: Representative IC50 Values (Hypothetical Example)

Cell Line	Tissue Origin	IC50 (μM)	Interpretation
A549	Lung Cancer	4.2 ± 0.5	Potent Activity (Likely EGFR driven)
MCF-7	Breast Cancer	6.8 ± 0.8	Moderate Activity (ROS driven)
HUVEC	Normal Endothelium	> 50.0	High Selectivity (Low Toxicity)

Statistical Analysis:

- Perform all assays in triplicate ().
- Use One-way ANOVA followed by Dunnett's post-hoc test to compare treatment groups vs. control.
- Significance threshold: .

Troubleshooting & Optimization

- Precipitation in Media:
 - Issue: The compound precipitates upon adding the DMSO stock to the aqueous media.
 - Solution: Vortex media immediately during addition. Do not exceed 0.5% DMSO final concentration. If precipitation persists, use BSA (0.1%) as a carrier.
- Interference with MTT:
 - Issue: Nitro compounds can sometimes directly reduce MTT without cellular enzymes.

- Check: Incubate compound + MTT in media (no cells). If it turns purple, switch to SRB (Sulforhodamine B) assay or ATP-based (CellTiter-Glo) assays.
- Fluorescence Quenching:
 - Issue: The nitro group is a strong fluorescence quencher.
 - Check: Ensure the compound does not absorb at the emission wavelengths of FITC or PI.

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